

# In-Depth Technical Guide to the Synthesis of Chloraniformethan (Imazalil)

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## Compound of Interest

Compound Name: Chloraniformethan

Cat. No.: B1217149

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This technical guide provides a comprehensive overview of the synthesis pathway and precursors for **Chloraniformethan**, an antifungal agent commonly known as Imazalil. The document details the chemical reactions, intermediates, and experimental protocols involved in its production, supported by quantitative data and visual diagrams to facilitate understanding and replication in a research and development setting.

## Chemical Identity and Properties

**Chloraniformethan** is chemically identified as 1-[2-(2,4-dichlorophenyl)-2-(2-propenyloxy)ethyl]-1H-imidazole, with the CAS Number 35554-44-0. It is also known by other synonyms such as Enilconazole and Chloramizol.[1] Imazalil is a systemic fungicide that works by inhibiting the biosynthesis of ergosterol, a crucial component of fungal cell membranes.[2]

Physicochemical Properties of Imazalil:

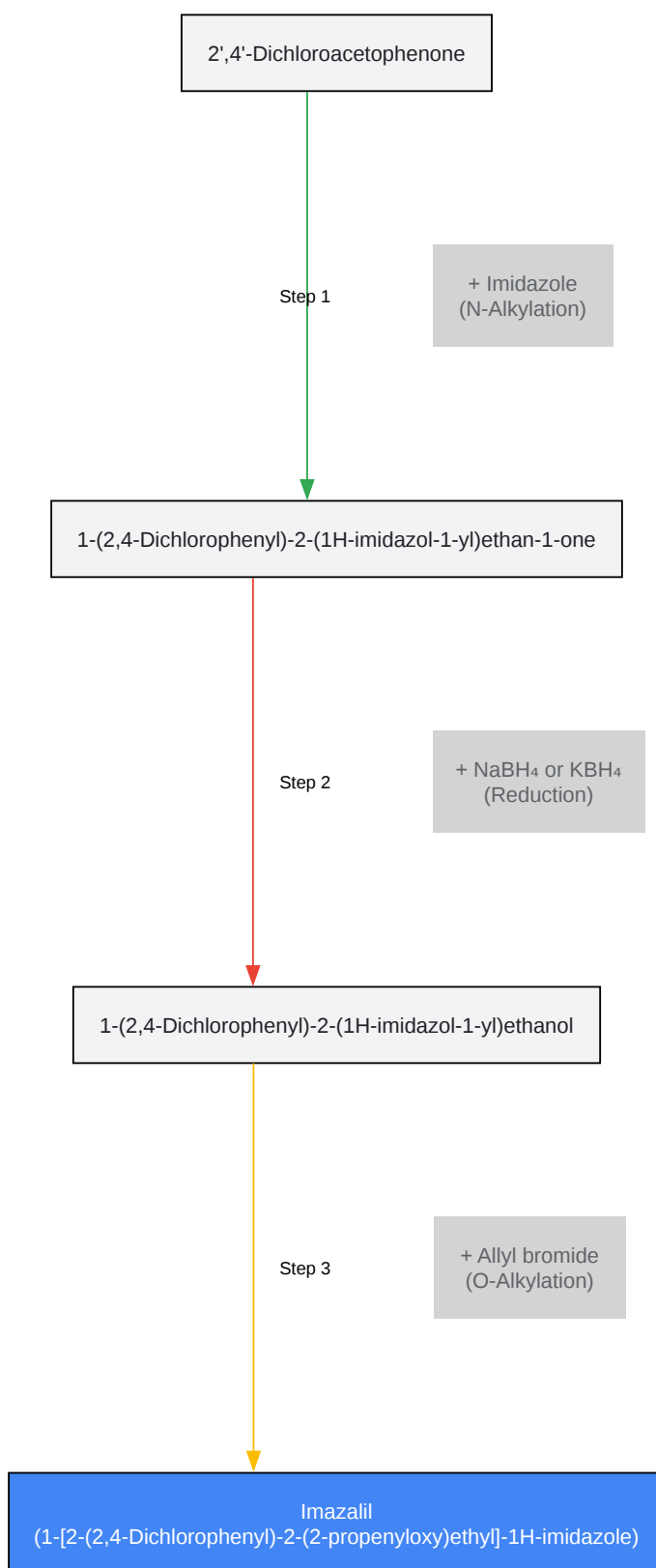
Property	Value
Molecular Formula	C <sub>14</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> O
Molecular Weight	297.18 g/mol
Appearance	Slightly yellow to brown solidified oil
Melting Point	52.7 °C
Boiling Point	>340 °C
Vapor Pressure	0.158 mPa (20 °C)
Water Solubility	0.18 g/L (pH 7.6, 20 °C)
LogP	3.82

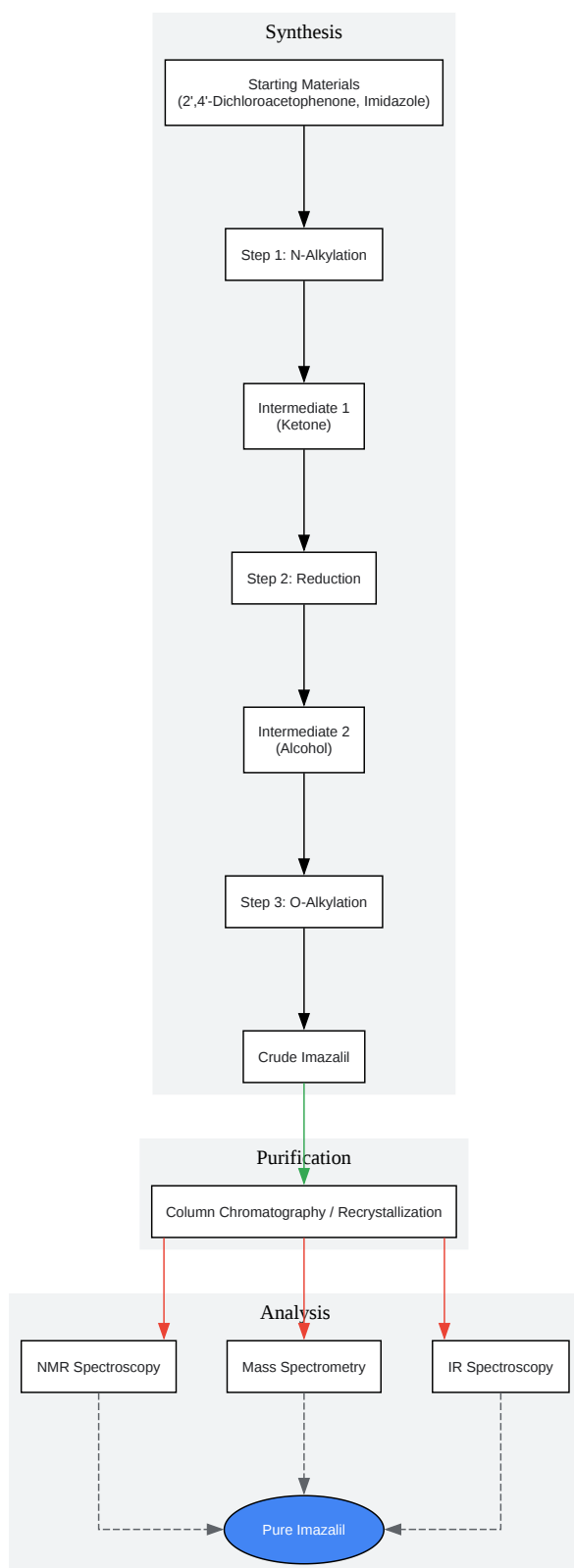
Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Synthesis Pathway Overview

The synthesis of Imazalil is a multi-step process that typically starts from 2',4'-dichloroacetophenone. The general pathway involves the introduction of the imidazole moiety followed by reduction of the ketone and subsequent O-alkylation with an allyl halide.

A visual representation of the primary synthesis pathway is provided below:





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## References

- 1. Imazalil | C<sub>14</sub>H<sub>14</sub>Cl<sub>2</sub>N<sub>2</sub>O | CID 37175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Imazalil: An Outstanding Expert for Fruit Freshguard - HEBEN [hb-p.com]
- 3. 409. Imazalil (Pesticide residues in food: 1977 evaluations) [inchem.org]
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